

# An In-depth Technical Overview of 1-(Chloromethyl)-4-(phenylthio)benzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 1-(Chloromethyl)-4-(phenylthio)benzene

**Cat. No.:** B075812

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on the chemical compound **1-(Chloromethyl)-4-(phenylthio)benzene**, a molecule of interest in synthetic chemistry and potentially for further applications in drug development and material science.

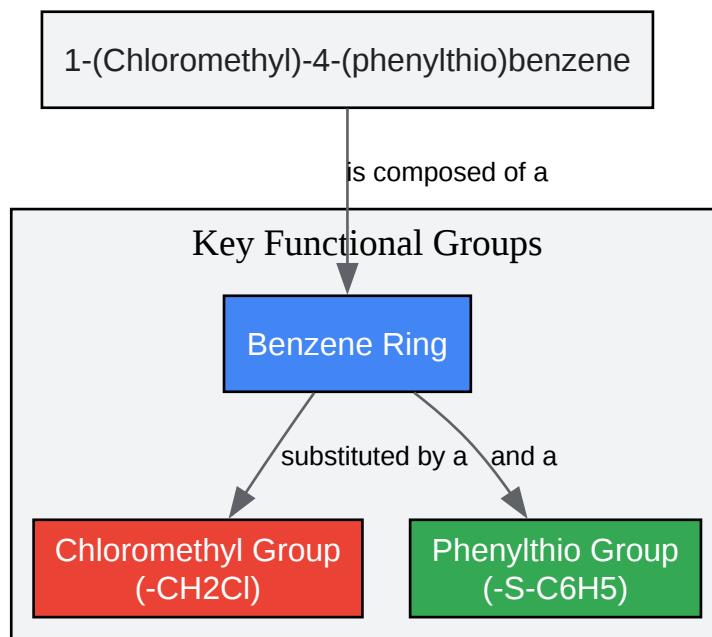
## Physicochemical Properties

The fundamental molecular properties of **1-(Chloromethyl)-4-(phenylthio)benzene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>13</sub> H <sub>11</sub> ClS <sup>[1][2][3]</sup> |
| Molecular Weight  | 234.74 g/mol <sup>[1][2]</sup>                           |
| IUPAC Name        | 1-(chloromethyl)-4-(phenylthio)benzene                   |
| CAS Number        | 1208-87-3 <sup>[2][3]</sup>                              |

## Structural Information

To facilitate a deeper understanding of its chemical nature, the structural components of **1-(Chloromethyl)-4-(phenylthio)benzene** are illustrated in the following diagram. The molecule is comprised of a central benzene ring substituted with a chloromethyl group and a phenylthio group.



[Click to download full resolution via product page](#)

Diagram of the structural components of **1-(Chloromethyl)-4-(phenylthio)benzene**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-(Chloromethyl)-4-(phenylthio)benzene | C13H11CIS | CID 71022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(chloromethyl)-4-(phenylthio)benzene | 1208-87-3 [chemicalbook.com]
- 3. 1-(Chloromethyl)-4-(phenylthio)benzene | SIELC Technologies [sielc.com]

- To cite this document: BenchChem. [An In-depth Technical Overview of 1-(Chloromethyl)-4-(phenylthio)benzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b075812#molecular-formula-and-weight-of-1-chloromethyl-4-phenylthio-benzene>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)